

Comprehensive Safety and Handling Guide for Pigment Yellow 110

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Compound of Interest

Compound Name: Pigment Yellow 110

Cat. No.: B1436609

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This guide provides essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Pigment Yellow 110** (CAS No. 5590-18-1). Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification

Pigment Yellow 110 is an isoindolinone-based organic pigment.^{[1][2]} While generally considered to have low toxicity, the primary hazards are associated with its physical form as a fine powder.^{[3][4]}

- **Combustible Dust:** As a fine powder, **Pigment Yellow 110** can form combustible dust concentrations in the air, which may ignite explosively in the presence of an ignition source.^[1] It is crucial to avoid dust formation and eliminate all sources of ignition, such as heat, sparks, and open flames.^{[1][5]} Precautionary measures against static discharge should also be taken.^[5]
- **Respiratory Irritation:** Inhalation of pigment dust may lead to respiratory irritation.^{[6][7]} Prolonged and repeated exposure to any fine dust can potentially cause lung damage.^[8]
- **Eye and Skin Contact:** While some data suggests it is a non-irritant, it is best practice to avoid direct contact with eyes and skin to prevent potential irritation and staining.^{[1][5]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure safety. The following table summarizes the recommended equipment.

Protection Type	Required Equipment	Specifications and Rationale
Respiratory	NIOSH-certified (or equivalent) particulate respirator or dust mask. [1] [5]	Essential for preventing the inhalation of fine dust particles, especially when handling powders or in areas with inadequate ventilation. [1] [7] [8]
Eye/Face	Safety glasses with side-shields. [1] [5] [9]	Protects eyes from airborne particles. A face shield should be worn if a splash hazard exists. [1]
Hand	Chemical-resistant gloves (e.g., Nitrile rubber). [5] [7]	Prevents direct skin contact, staining, and potential irritation. [6] Gloves should be inspected before use and hands washed after removal. [9]
Body	Closed work clothes, long-sleeved shirt, long pants, or laboratory coat. [1] [6]	Provides a barrier against skin contact with the pigment powder. [6] Impervious clothing is recommended for larger quantities. [3] [7]

Operational Plan: Step-by-Step Handling Procedure

Follow this procedural guidance to ensure the safe handling of **Pigment Yellow 110** from preparation through cleanup.

Step 1: Preparation

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood or using local exhaust ventilation, especially when handling large quantities.[\[1\]](#)

- **Workspace Setup:** Cover work surfaces with a disposable material like a drop cloth or newspaper to contain any spills.[\[6\]](#)[\[10\]](#)
- **Gather Materials:** Have all necessary equipment, including dedicated scoops or spatulas, sealed containers, and spill cleanup materials, ready before starting.[\[6\]](#)[\[11\]](#)
- **Eliminate Ignition Sources:** Remove all potential ignition sources from the handling area.[\[1\]](#)[\[5\]](#)
- **Don PPE:** Put on all required personal protective equipment as specified in the table above.

Step 2: Handling the Pigment

- **Container Handling:** Open containers of **Pigment Yellow 110** slowly and carefully to prevent the powder from becoming airborne.[\[6\]](#)[\[10\]](#)
- **Dispensing:** Handle the powder gently to minimize dust generation.[\[11\]](#) Use scoops or spatulas for transferring the material.[\[11\]](#)
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the handling area.[\[6\]](#)[\[10\]](#) Keep hands away from your face and eyes.[\[10\]](#)

Step 3: Cleanup

- **Tool Cleaning:** Clean any tools used immediately after use to prevent cross-contamination.[\[6\]](#)
- **Surface Decontamination:** Wipe down the work surface with a wet disposable towel to collect any residual powder.[\[10\]](#)
- **PPE Removal:** Remove protective clothing and gloves carefully, avoiding the dispersal of dust.
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the pigment and before leaving the laboratory.[\[5\]](#)[\[6\]](#)

Logistical Information

Storage Plan

- Store **Pigment Yellow 110** in a cool, dry, and well-ventilated place.[1][5]
- Keep containers tightly closed and properly labeled to prevent spills and accidental inhalation.[1][6]
- Store away from foodstuffs, beverages, and incompatible materials such as strong acids.[5][10]

Spill Management Plan

- Small Spills: Carefully pick up the spilled material mechanically using a scoop or by wiping with a wet cloth, avoiding methods that raise dust.[1][10] Wet clean-up techniques or a vacuum equipped with a HEPA filter are also effective.[3][11] Place the recovered material in a suitable, closed container for disposal.[3]
- Large Spills: Contain the spill with a dust-binding material and then collect it for disposal.[1] Avoid raising dust during the cleanup process.[1]
- Emergency Equipment: Ensure that emergency eyewash stations and safety showers are easily accessible in the work area.[1][11]

Disposal Plan

- Waste Pigment: Dispose of waste **Pigment Yellow 110** in accordance with all applicable federal, state, and local regulations.[1][3] It may be taken to a licensed waste disposal site or an incineration plant.[5]
- Contaminated Materials: Any materials contaminated with the pigment, including protective clothing, cleaning materials, and uncleaned packaging, should be treated as product waste and disposed of accordingly.[5]
- Prohibited Disposal: Do not discharge **Pigment Yellow 110** or its waste into drains, sewers, surface waters, or groundwater.[1][12] Due to its insolubility, it can cause obstructions and environmental contamination.[5][12]

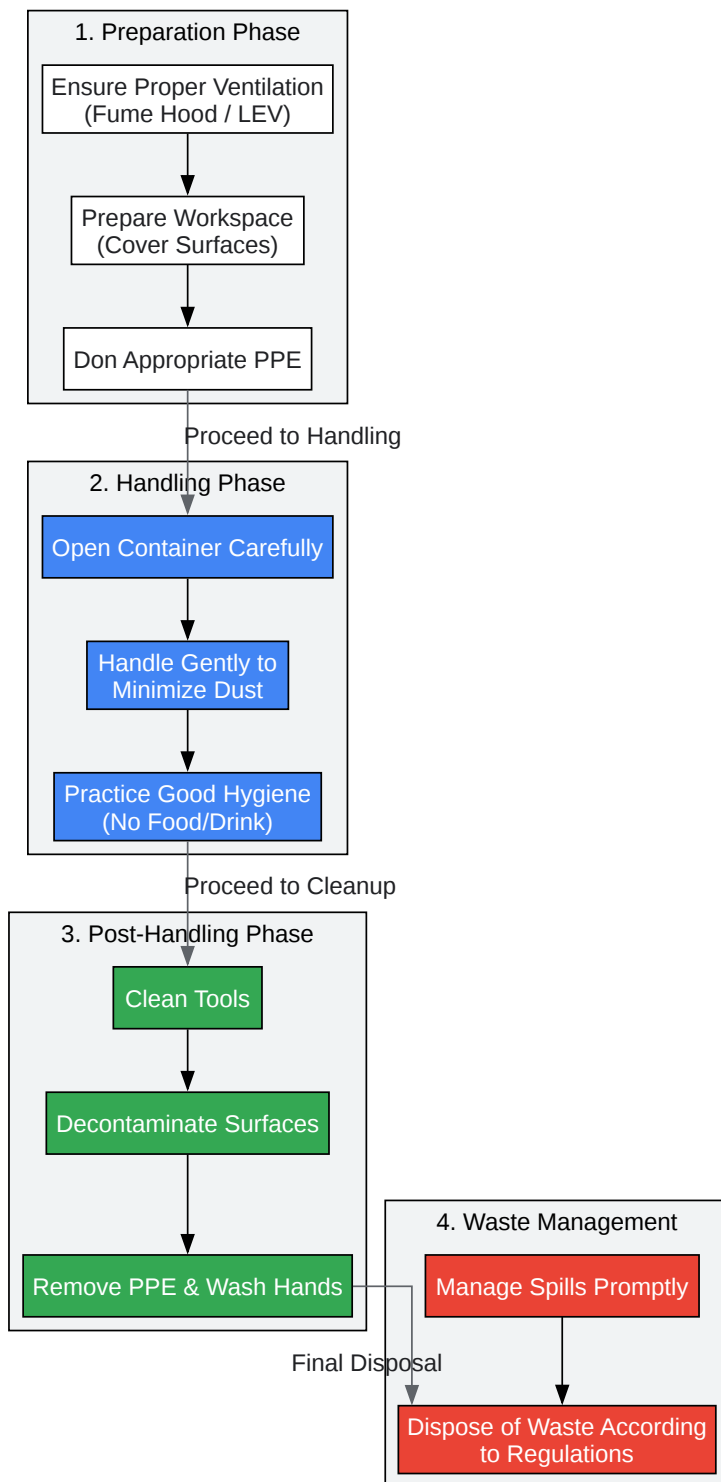
Quantitative Data Summary

The following table presents key quantitative data for **Pigment Yellow 110**.

Parameter	Value	Reference
Occupational Exposure Limits	Nuisance Dust TLV/TWA (USA): 10 mg/m ³	[13]
Nuisance Dust MAK: 6 mg/m ³	[13]	
Physical/Chemical Properties		
Chemical Family	Isoindolinone	[1]
Appearance	Yellow Powder	[5]
Molecular Formula	C ₂₂ H ₆ Cl ₈ N ₄ O ₂	[13]
Molecular Weight	641.93 g/mol	[1][13]
Melting Point	~300 °C	[13]
Density	1.82 - 1.93 g/cm ³	[13]
Water Solubility	Insoluble (<0.03 mg/L or 10 µg/L)	[1]

Safe Handling Workflow

The diagram below illustrates the standard operational workflow for safely handling **Pigment Yellow 110** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Pigment Yellow 110**.

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